

Recommended working concentration of Carboxy-PTIO for in vitro studies.

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Compound of Interest

Compound Name: Carboxy-PTIO potassium

Cat. No.: B11929683

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Application Notes and Protocols for Carboxy-PTIO in In Vitro Studies

For Researchers, Scientists, and Drug Development Professionals

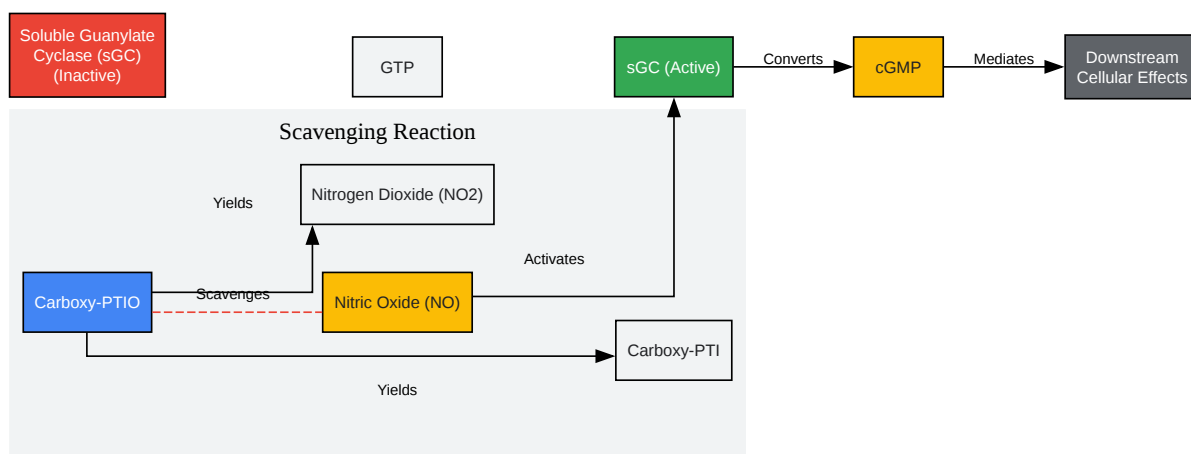
Introduction

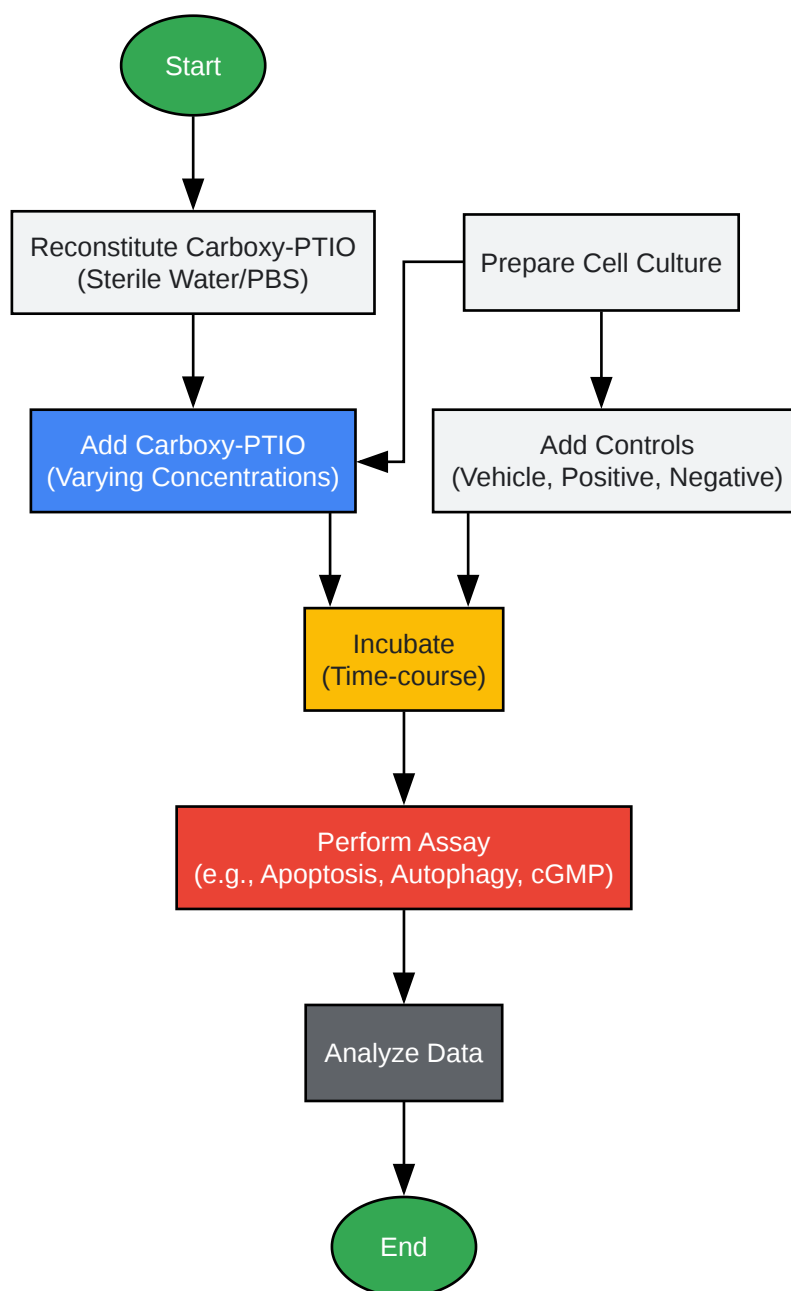
Carboxy-PTIO (2-(4-Carboxyphenyl)-4,4,5,5-tetramethylimidazoline-1-oxyl-3-oxide) is a potent and widely used cell-permeable scavenger of nitric oxide (NO). In biological systems, NO is a critical signaling molecule involved in a myriad of physiological and pathological processes, including vasodilation, neurotransmission, inflammation, and apoptosis. The ability of Carboxy-PTIO to rapidly and specifically react with NO makes it an invaluable tool for elucidating the roles of NO in various in vitro models.^{[1][2]} This document provides detailed application notes and protocols for the effective use of Carboxy-PTIO in in vitro studies.

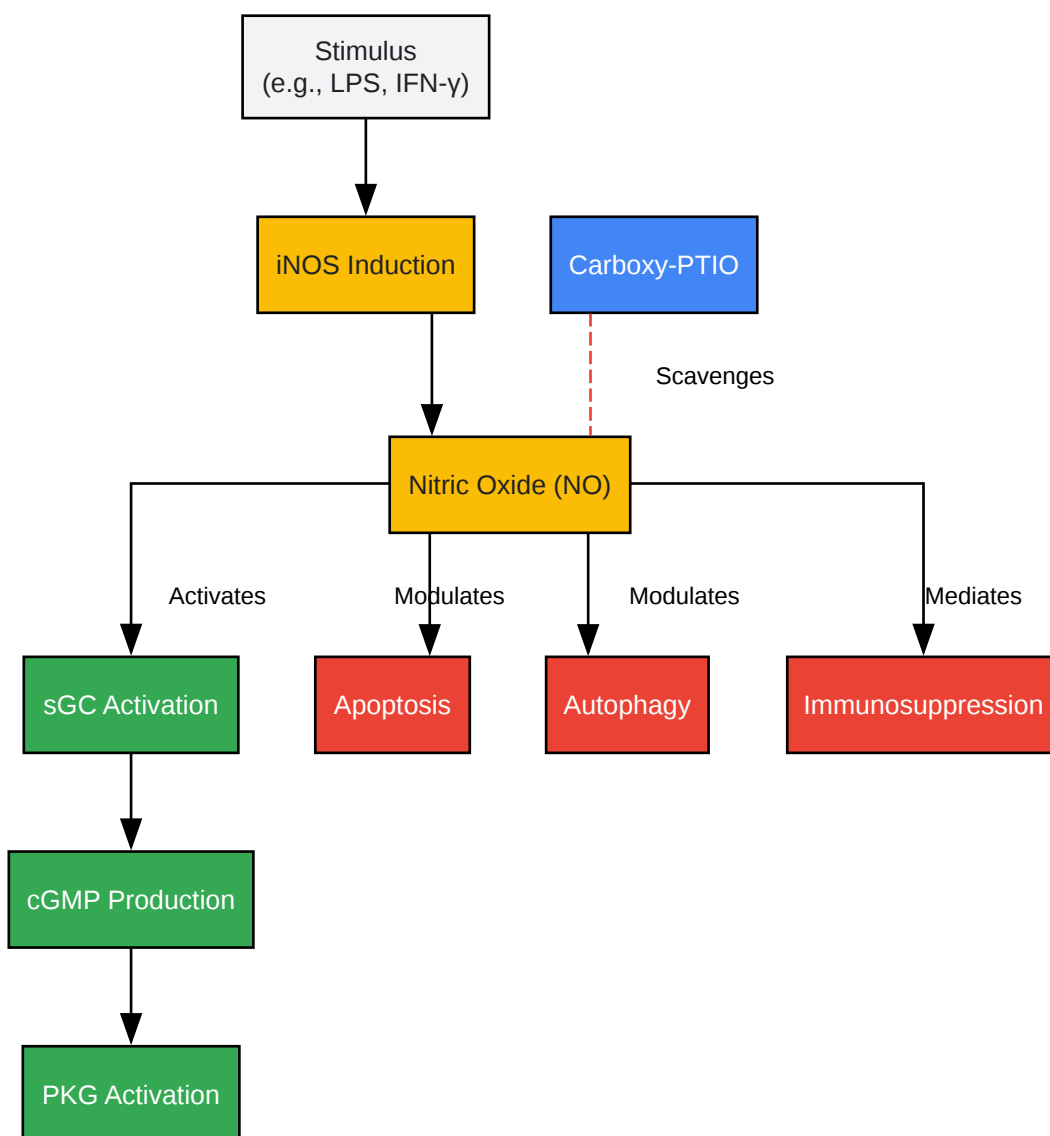
Mechanism of Action

Carboxy-PTIO is a stable organic radical that stoichiometrically reacts with nitric oxide to form nitrogen dioxide (NO₂) and the corresponding derivative, Carboxy-PTI.^[1] This reaction effectively quenches NO, thereby inhibiting its downstream signaling pathways. A key pathway inhibited by Carboxy-PTIO is the NO-mediated activation of soluble guanylate cyclase (sGC), which leads to the production of cyclic guanosine monophosphate (cGMP) and subsequent

activation of cGMP-dependent protein kinases.[3][4] By scavenging NO, Carboxy-PTIO prevents the accumulation of cGMP and modulates various cellular processes.[3][4]







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